

An In-Depth Technical Guide to the Safe Handling of Diphenylborinic Anhydride

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Compound of Interest

Compound Name: *Diphenylborinic anhydride*

Cat. No.: *B055480*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **diphenylborinic anhydride** (CAS No. 4426-21-5). The information is intended to equip laboratory personnel with the knowledge necessary to handle this compound safely.

Chemical and Physical Properties

Diphenylborinic anhydride, also known as oxybis(diphenylborane) or tetraphenyldiboroxane, is a solid organic compound. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Molecular Formula	C ₂₄ H ₂₀ B ₂ O ^{[1][2][3]}
Molecular Weight	346.04 g/mol ^{[1][2][3]}
Appearance	White to off-white or yellow powder or crystal ^{[4][5]}
Melting Point	135-140 °C ^[2]
Boiling Point	463 °C at 760 mmHg ^[2]
Density	1.08 g/cm ³ ^[2]
Flash Point	233.8 °C
Storage Temperature	2-8°C ^[2]

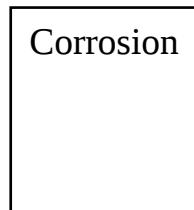
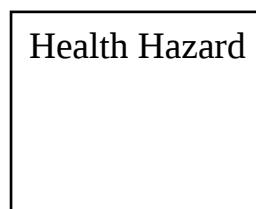
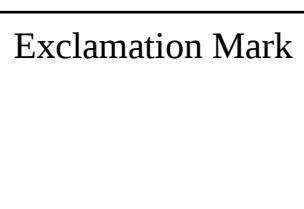
Hazard Identification and Classification

Diphenylborinic anhydride is classified as a hazardous substance. While specific quantitative toxicity data such as LD50 and LC50 values are not readily available in the reviewed literature, the hazards can be inferred from related compounds and available safety data sheets for anhydrides. The primary hazards are associated with its reactivity and potential for causing irritation.

GHS Hazard Classification (Inferred):

Based on information for similar anhydrides, the following GHS classifications may apply. It is crucial to consult the supplier-specific Safety Data Sheet (SDS) for the most accurate and up-to-date information.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6]
Skin Corrosion/Irritation	Category 1B/2	H314: Causes severe skin burns and eye damage or H315: Causes skin irritation[6]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[6]
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[6]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[6]

Hazard Pictograms (Anticipated):

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Caption: Anticipated GHS pictograms for **diphenylborinic anhydride**.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **diphenylborinic anhydride**.

Personal Protective Equipment (PPE):

A risk assessment should be conducted for any procedure involving this compound to determine the appropriate level of PPE. The following table summarizes recommended PPE.

Body Part	Recommended Protection
Eyes/Face	Chemical safety goggles or a face shield.
Skin	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory	A NIOSH-approved respirator (e.g., N95) should be used, especially when handling the powder outside of a fume hood.

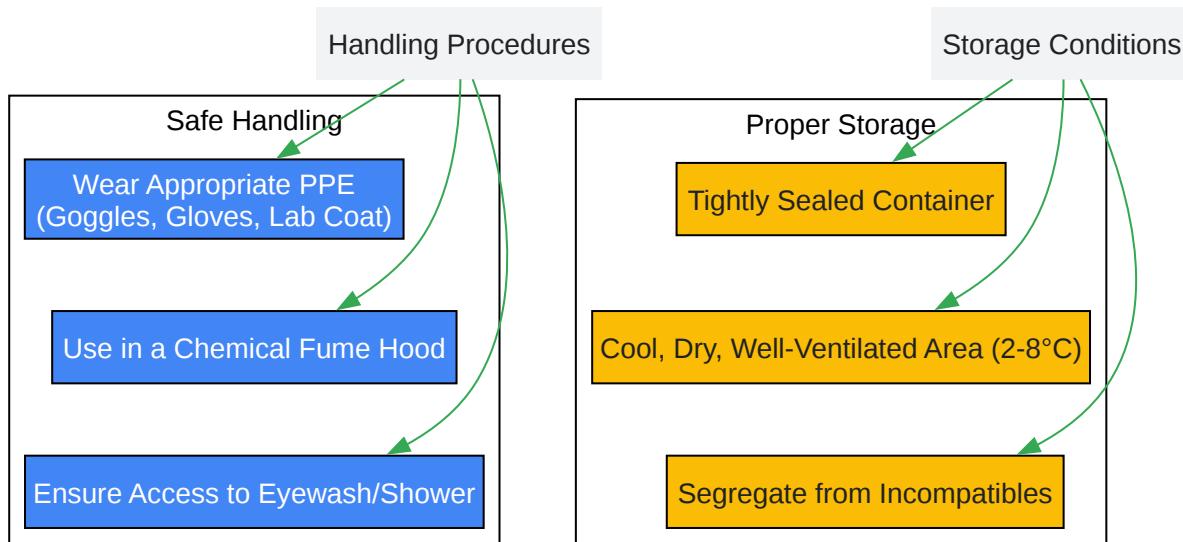
Engineering Controls:

- Work with **diphenylborinic anhydride** in a well-ventilated area, preferably within a chemical fume hood.[7]
- Ensure that an eyewash station and a safety shower are readily accessible.[8]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2]
- Recommended storage temperature is between 2°C and 8°C.[2]

- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and moisture.[9][10]



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Caption: Key safe handling and storage practices for **diphenylborinic anhydride**.

Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [11]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention. [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [11]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

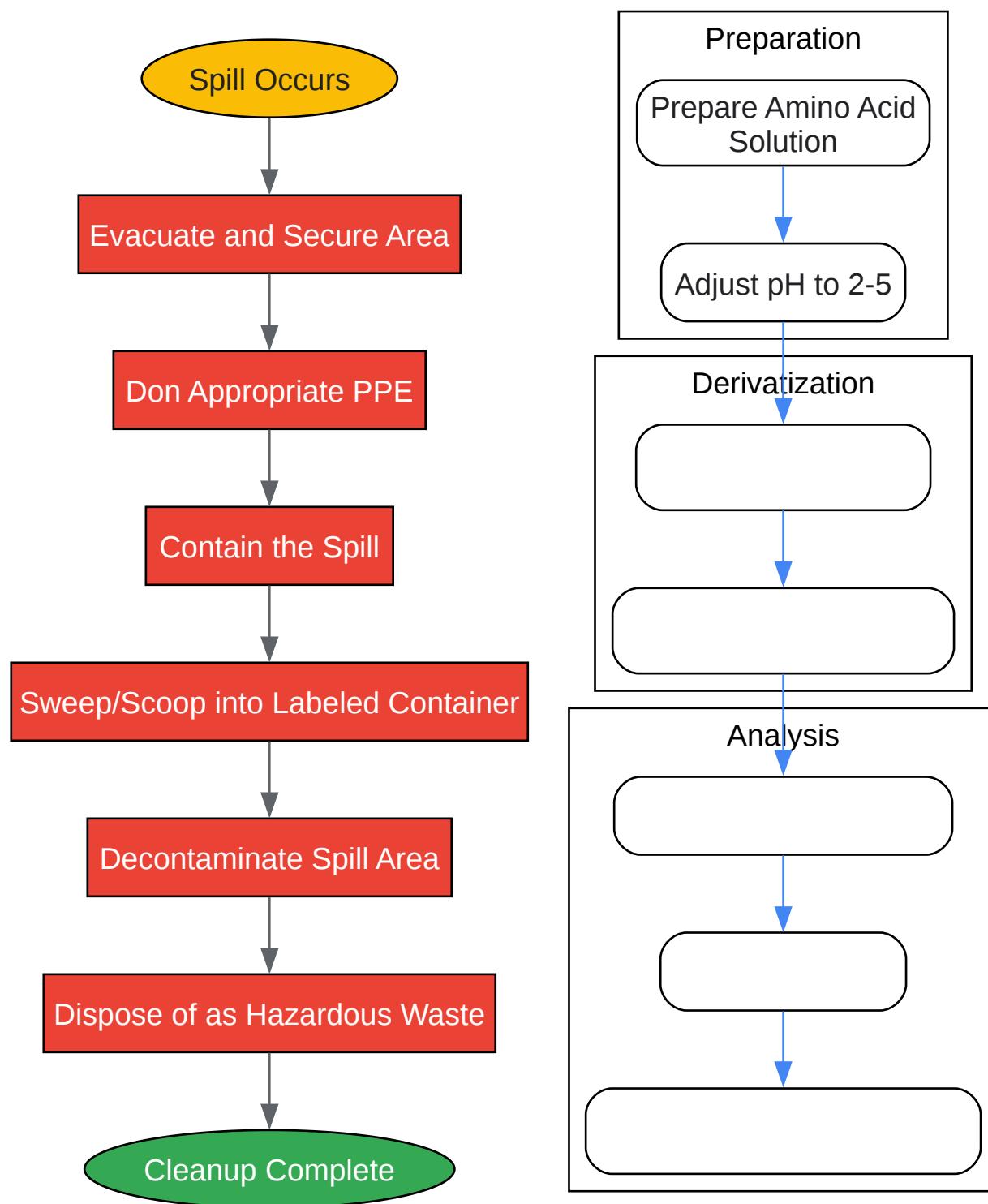
Fire-Fighting Measures:

- **Extinguishing Media:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. A water spray can be used to cool containers.
- **Specific Hazards:** Thermal decomposition may produce irritating and toxic gases, including carbon monoxide and carbon dioxide.[\[9\]](#)[\[10\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures (Spill Cleanup):

A minor spill of solid **diphenylborinic anhydride** can be managed by trained personnel following these general steps:

- **Evacuate and Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Don Appropriate PPE:** At a minimum, wear safety goggles, chemical-resistant gloves, and a lab coat. A respirator may be necessary depending on the extent of the spill and the ventilation.
- **Contain the Spill:** Prevent the powder from spreading.
- **Clean Up:** Carefully sweep or scoop the solid material into a labeled, sealable container for disposal. Avoid generating dust.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., a soap and water solution), and collect the cleaning materials for proper disposal.
- **Dispose of Waste:** Dispose of the spilled material and all contaminated cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.

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